

# "Fluoromethyl phenyl sulfone" chemical structure and formula

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## Compound of Interest

Compound Name: Fluoromethyl Phenyl Sulfone

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## An In-depth Technical Guide to Fluoromethyl Phenyl Sulfone

For researchers, scientists, and professionals in drug development, **fluoromethyl phenyl sulfone** stands as a significant reagent and intermediate. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and applications, with a focus on detailed experimental protocols and data presentation.

## Chemical Structure and Formula

**Fluoromethyl phenyl sulfone**, a versatile organic compound, is characterized by a phenyl group and a fluoromethyl group attached to a sulfonyl functional group.<sup>[1]</sup> Its chemical structure and formula are fundamental to its reactivity and utility in organic synthesis.

Chemical Formula:  $C_7H_7FO_2S$ <sup>[2][3][4][5]</sup>

Molecular Weight: 174.19 g/mol <sup>[2][4][5]</sup>

Synonyms: Fluoromethylsulfonylbenzene, Phenyl Fluoromethyl Sulfone, Benzene, [(fluoromethyl)sulfonyl]-<sup>[1][2][5][6]</sup>

CAS Number: 20808-12-2<sup>[1][2][4][6]</sup>

The presence of the fluoromethyl group significantly influences the compound's properties, contributing to increased lipophilicity, which is a valuable characteristic in drug design.[\[1\]](#)[\[2\]](#)

## Physicochemical Properties

A summary of the key physicochemical properties of **fluoromethyl phenyl sulfone** is presented in the table below, offering a quick reference for laboratory use.

Property	Value	References
Appearance	White to off-white powder/crystalline solid	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	51 - 55 °C	<a href="#">[2]</a>
Solubility	Soluble in organic solvents like acetone and dichloromethane; limited solubility in water.	<a href="#">[1]</a>
Purity	≥ 98% (GC)	<a href="#">[2]</a>

## Synthesis of Fluoromethyl Phenyl Sulfone

The synthesis of **fluoromethyl phenyl sulfone** is a well-documented two-step process. The first step involves the synthesis of fluoromethyl phenyl sulfide, which is then oxidized in the second step to yield the final product.[\[7\]](#)[\[8\]](#)

## Experimental Protocol: Two-Step Synthesis

### Step 1: Synthesis of Fluoromethyl Phenyl Sulfide

This initial step involves the reaction of methyl phenyl sulfoxide with diethylaminosulfur trifluoride (DAST).[\[7\]](#)[\[8\]](#)

- Materials:
  - Methyl phenyl sulfoxide
  - Chloroform

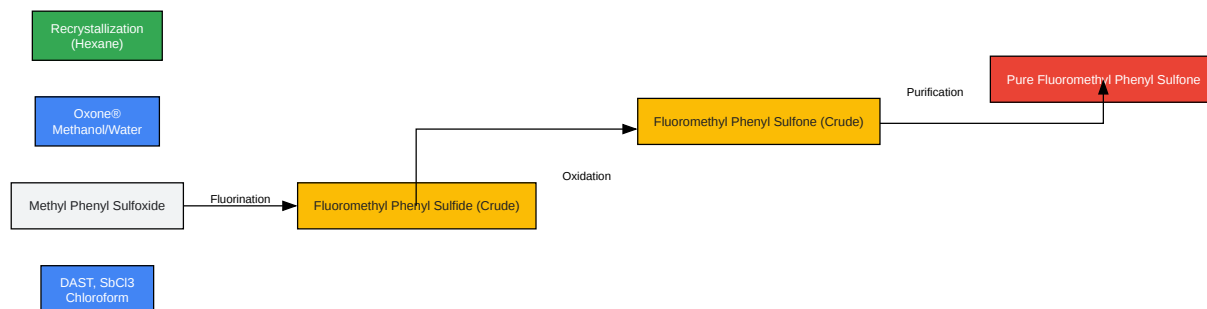
- Diethylaminosulfur trifluoride (DAST)
- Antimony trichloride
- Saturated aqueous sodium bicarbonate
- Sodium hydroxide
- Saturated aqueous sodium chloride
- Potassium carbonate
- Procedure:
  - In a three-necked round-bottomed flask, dissolve methyl phenyl sulfoxide in chloroform.<sup>[7]</sup><sup>[8]</sup>
  - Cool the mixture in a water bath.<sup>[7]</sup><sup>[8]</sup>
  - Add DAST, followed by a catalytic amount of antimony trichloride.<sup>[7]</sup><sup>[8]</sup>
  - Stir the reaction mixture under an argon atmosphere. An exothermic reaction will be observed.<sup>[7]</sup><sup>[8]</sup>
  - Quench the reaction by slowly pouring the mixture into an ice-cold saturated aqueous solution of sodium bicarbonate and sodium hydroxide.<sup>[7]</sup><sup>[8]</sup>
  - Separate the organic layer and extract the aqueous layer with additional chloroform.<sup>[7]</sup><sup>[8]</sup>
  - Combine the organic layers, wash with saturated aqueous sodium bicarbonate and saturated aqueous sodium chloride, and then dry over potassium carbonate.<sup>[7]</sup><sup>[8]</sup>
  - Remove the chloroform via rotary evaporation to yield crude fluoromethyl phenyl sulfide as a yellow-orange oil, which should be used immediately in the next step.<sup>[8]</sup>

## Step 2: Oxidation to **Fluoromethyl Phenyl Sulfone**

The crude fluoromethyl phenyl sulfide is oxidized using Oxone® (potassium peroxymonosulfate).<sup>[7]</sup><sup>[8]</sup>

- Materials:
  - Crude fluoromethyl phenyl sulfide
  - Methanol
  - Oxone® (potassium peroxymonosulfate)
  - Water
  - Methylene chloride
  - Magnesium sulfate
  - Hexane
- Procedure:
  - In a three-necked round-bottomed flask, prepare a slurry of Oxone® in water and cool it to 5°C.[7][8]
  - Add a solution of crude fluoromethyl phenyl sulfide in methanol to the slurry in a slow stream.[7][8]
  - Stir the reaction mixture at room temperature for 4 hours.[7][8]
  - Remove the methanol using a rotary evaporator.[7][8]
  - Extract the remaining aqueous solution with methylene chloride.[7][8]
  - Dry the combined organic layers over magnesium sulfate, filter, and concentrate.[7][8]
  - The crude product is a solid white mass.[8] Recrystallize from hot hexane to obtain pure white crystals of **fluoromethyl phenyl sulfone**. [8]

## Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **fluoromethyl phenyl sulfone**.

## Applications in Research and Development

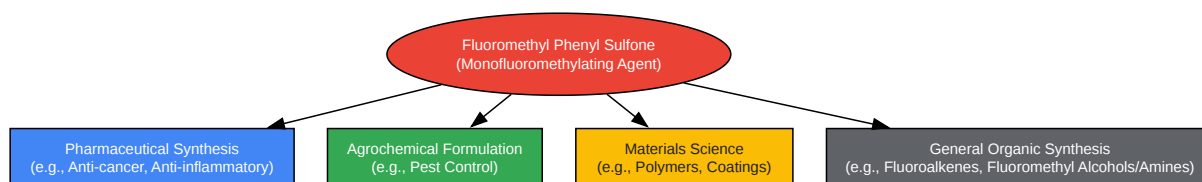
**Fluoromethyl phenyl sulfone** is a valuable reagent in organic synthesis, primarily for the introduction of the fluoromethyl group into various molecules.[9] This has significant implications in the fields of pharmaceutical and agrochemical development.

- **Pharmaceutical Development:** It serves as a key intermediate in the synthesis of various pharmaceuticals, including anti-inflammatory and anti-cancer agents.[2] The incorporation of the fluoromethyl group can enhance the therapeutic efficacy of drug candidates.[2]
- **Agrochemicals:** The compound is utilized in the formulation of agrochemicals for pest control.[2]
- **Fluoroalkene Synthesis:** It is a key reagent for the preparation of fluoroalkenes from aromatic and aliphatic aldehydes.[7]
- **Nucleophilic Monofluoromethylation:** It is used as a nucleophilic monofluoromethylation reagent for the synthesis of fluoromethyl alcohols and amines.[3]

- Materials Science: It is employed in the development of advanced polymers and coatings to improve thermal stability and chemical resistance.[2]

## Logical Relationship of Applications

The core utility of **fluoromethyl phenyl sulfone** stems from its ability to act as a monofluoromethylating agent, which leads to its diverse applications.



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Caption: Applications derived from **fluoromethyl phenyl sulfone**'s core function.

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